

NDSB-256: A Technical Guide to Properties, Structure, and Applications

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Compound of Interest

Compound Name: NDSB-256

Cat. No.: B15600253

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

NDSB-256, or 3-(Benzyldimethylammonio)propane-1-sulfonate, is a member of the non-detergent sulfobetaine (NDSB) family of chemical compounds.[1] These zwitterionic molecules are characterized by a hydrophilic sulfobetaine group and a short hydrophobic group.[1][2] Unlike traditional detergents, the short hydrophobic tail of **NDSB-256** prevents the formation of micelles, allowing it to be easily removed from solution by dialysis.[3][4] This property makes **NDSB-256** a valuable tool in protein biochemistry, where it is used to enhance the solubility and stability of proteins without causing denaturation, even at high concentrations.[1][5] Its applications are wide-ranging, from improving the extraction yield of membrane and nuclear proteins to facilitating protein refolding, renaturation, and crystallization.[1][6]

Chemical Structure and Physicochemical Properties

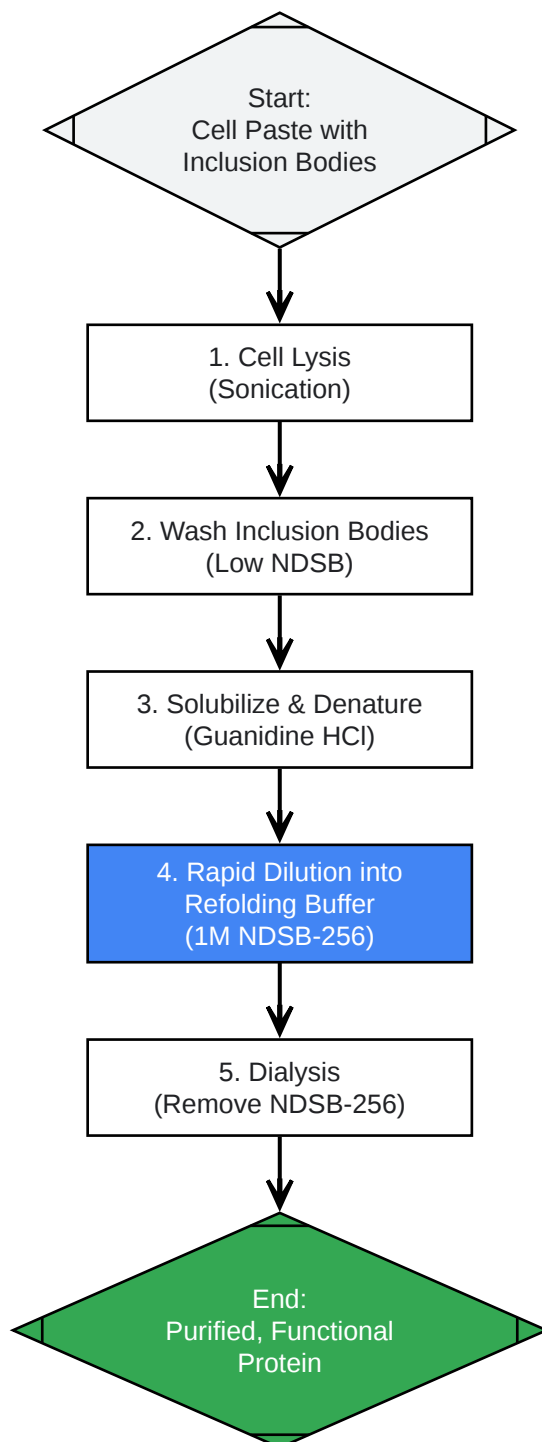
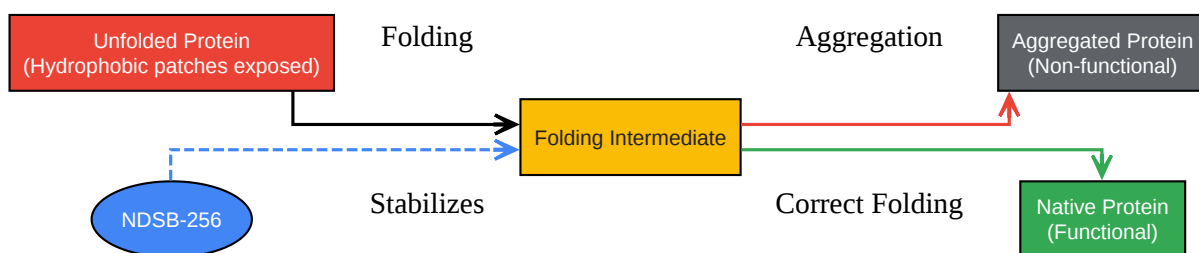
NDSB-256 is a synthetic, zwitterionic compound that remains electrically neutral over a broad pH range.[6] It is highly soluble in water and does not significantly absorb light in the near-UV spectrum, which prevents interference with common protein quantification methods.[1][4][7]

Below is a summary of its key quantitative properties.

Property	Value	Source
Chemical Name	3-(Benzyldimethylammonio)propane-1-sulfonate	[1]
Synonyms	Dimethylbenzylammonium Propane Sulfonate	[5]
CAS Number	81239-45-4	[8]
Molecular Formula	C ₁₂ H ₁₉ NO ₃ S	[8]
Molecular Weight	257.35 g/mol	[8]
Appearance	White solid	[9]
Purity	≥99% (TLC)	[9]
Solubility in Water	200 mg/mL	[5]

Mechanism of Action

Non-detergent sulfobetaines like **NDSB-256** are believed to facilitate protein folding and prevent aggregation by interacting with folding intermediates.[3] While the precise mechanism is not fully elucidated, it is suggested that the short hydrophobic group of **NDSB-256** interacts with exposed hydrophobic regions on proteins.[3] This interaction prevents the protein aggregation that can occur during folding.[3][10] By stabilizing these intermediates, **NDSB-256** promotes the native folding pathway.[10] Some studies suggest that NDSBs may act as "pharmacological chaperones," not only preventing aggregation but also binding to and stabilizing the final folded state of the protein.[10]



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